

Technical Overview: Molecular Weight of 4-nitro-1H-pyrrole-2-carboxylic acid

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Compound of Interest

Compound Name: 4-nitro-1H-pyrrole-2-carboxylic Acid
Cat. No.: B1310894

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This document provides a detailed calculation of the molecular weight for the compound **4-nitro-1H-pyrrole-2-carboxylic acid**, a subject of interest for researchers in medicinal chemistry and drug development.

Compound Identification

- Systematic Name: **4-nitro-1H-pyrrole-2-carboxylic acid**
- CAS Number: 5930-93-8
- Molecular Formula: $C_5H_4N_2O_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Molecular Weight Calculation

The molecular weight is determined by the sum of the atomic weights of its constituent atoms. The calculation is based on the molecular formula and the standard atomic weights of each element.

1. Elemental Composition and Atomic Weights

The molecular formula $C_5H_4N_2O_4$ indicates the compound is composed of Carbon, Hydrogen, Nitrogen, and Oxygen. The standard atomic weights for these elements are:

- Carbon (C): approximately 12.011 amu[5][6]
- Hydrogen (H): approximately 1.008 amu[7][8][9][10][11]
- Nitrogen (N): approximately 14.007 amu[12][13][14][15][16]
- Oxygen (O): approximately 15.999 amu[17][18][19][20][21]

2. Data Summary Table

The following table outlines the calculation of the molecular weight for **4-nitro-1H-pyrrole-2-carboxylic acid**.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	5	12.011	60.055
Hydrogen	H	4	1.008	4.032
Nitrogen	N	2	14.007	28.014
Oxygen	O	4	15.999	63.996
Total	156.097			

3. Conclusion

Based on the summation of the atomic weights of its constituent elements, the calculated molecular weight of **4-nitro-1H-pyrrole-2-carboxylic acid** is approximately 156.10 g/mol .[1][2][3] This value is consistent with figures published in chemical supplier catalogs and databases. [1][2][3][4]

Note: The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the determination of a compound's molecular weight, which is a fundamental calculation based on its chemical formula and standard atomic weights.

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